Technical Monograph: 1-[(4-Nitrophenyl)methyl]piperidine

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Compound of Interest

Compound Name:	*1-(4-Nitrobenzyl)piperidine*
CAS No.:	*59507-44-7*
Cat. No.:	*B1332540*

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The N-(4-Nitrobenzyl)piperidine Scaffold: Synthesis, Reactivity, and Pharmacological Utility

Identity & Nomenclature

1-[(4-nitrophenyl)methyl]piperidine is a tertiary amine featuring a piperidine ring N-alkylated with a 4-nitrobenzyl group. In medicinal chemistry, it serves as a critical "privileged structure"—a molecular framework capable of providing ligands for diverse biological targets, most notably Sigma (

) receptors and specific G-protein coupled receptors (GPCRs).

It is frequently misidentified in casual literature due to the similarity between benzyl and phenyl linkers.[1] This guide focuses strictly on the benzyl derivative (methylene linker).

Chemical Identifiers

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Parameter	Detail
IUPAC Name	1-[(4-nitrophenyl)methyl]piperidine
Common Name	1-(4-Nitrobenzyl)piperidine; N-(p-Nitrobenzyl)piperidine
CAS Registry Number	59507-44-7 (Free base)
PubChem CID	783541
Molecular Formula	
Molecular Weight	220.27 g/mol
SMILES	C1CCN(CC1)CC2=CC=C(C=C2)[O-]

Chemical Synthesis

The synthesis of 1-[(4-nitrophenyl)methyl]piperidine relies on a classic

nucleophilic substitution. The reaction exploits the high nucleophilicity of the secondary amine (piperidine) and the enhanced electrophilicity of the benzylic position, activated by the electron-withdrawing nitro group.

Protocol: N-Alkylation of Piperidine

Reaction Class: Nucleophilic Substitution (

)

Reagents

- Substrate: 4-Nitrobenzyl bromide (or chloride) [1.0 eq]
- Nucleophile: Piperidine [1.2 eq]
- Base: Potassium Carbonate (

) [2.0 eq] or Triethylamine (

)

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- Solvent: Acetonitrile (

) or DMF (Anhydrous)

Step-by-Step Methodology

- Preparation: Charge a round-bottom flask with 4-nitrobenzyl bromide (1.0 eq) and anhydrous MeCN (0.2 M concentration).
- Base Addition: Add

  (2.0 eq) to the stirring solution. The base acts as a scavenger for the HBr generated during the reaction, driving the equilibrium forward.
- Nucleophilic Attack: Dropwise add piperidine (1.2 eq) at

  to control the exotherm.
- Reflux: Heat the mixture to

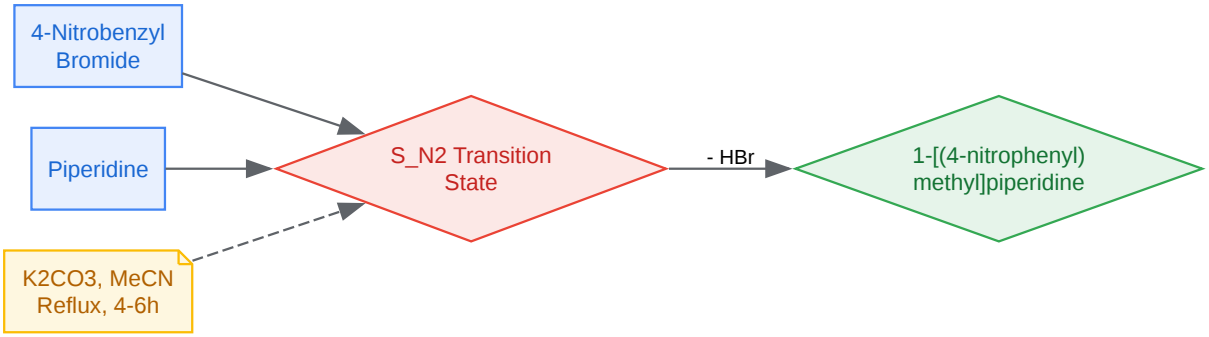
  for 4–6 hours. Monitor consumption of the benzyl halide via TLC (Hexane:EtOAc 3:1).
- Workup:
  - Filter off the inorganic solids (

    /KBr).
  - Concentrate the filtrate under reduced pressure.[1]
  - Redissolve residue in EtOAc and wash with water (x2) and brine (x1).
- Purification: If necessary, purify via flash column chromatography (

  , eluting with DCM/MeOH) or recrystallize the HCl salt from Ethanol/Ether.

Synthesis Workflow Diagram

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Caption:

synthesis pathway showing the convergence of piperidine and the benzyl electrophile.

Reactivity & Functionalization

The primary utility of this molecule lies in the Nitro-to-Amine switch. The nitro group is a "masked" aniline.[1] Once the piperidine scaffold is established, the nitro group can be reduced to an amine (

), creating a handle for further derivatization (e.g., amide coupling, sulfonylation).

Critical Reduction Protocol (The "Switch")

Objective: Selective reduction of

to

without cleaving the benzyl-nitrogen bond (hydrogenolysis).

- Method A (Catalytic Hydrogenation):

  (1 atm), 10% Pd/C, MeOH.

  - Risk: High pressure or prolonged time may cause debenzylation (cleaving the piperidine).
  - Control: Stop immediately upon uptake of 3 eq of

    .

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- Method B (Chemoselective - Recommended): Iron (

) powder + Ammonium Chloride (

) in Ethanol/Water.

  - Mechanism:[2] Single electron transfer (SET).
  - Advantage:[3] Zero risk of debenzylation; tolerates other sensitive functional groups.[1]

Medicinal Chemistry Applications

The N-benzylpiperidine moiety is a pharmacophore found in numerous bioactive compounds.

A. Sigma ( ) Receptor Ligands

The 1-benzylpiperidine core is the canonical scaffold for Sigma-1 receptor high-affinity ligands.[4]

- Mechanism: The basic nitrogen of the piperidine forms a salt bridge with Asp126 in the Sigma-1 receptor binding pocket.
- SAR Insight: The 4-nitro group (and its reduced amine form) sits in a hydrophobic pocket. Substitutions here modulate selectivity between Sigma-1 and Sigma-2 subtypes.
- Therapeutic Relevance: Neuroprotection, antipsychotics, and cocaine addiction therapeutics.

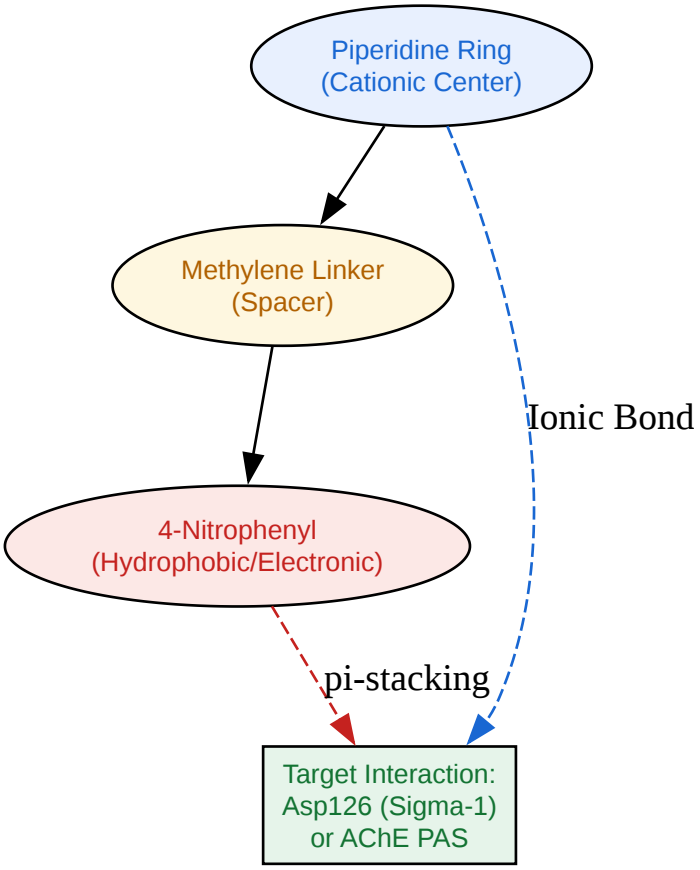
B. Enzyme Inhibitors & Linkers

The reduced form, 1-(4-aminobenzyl)piperidine, serves as a semi-rigid linker in fragment-based drug design (FBDD).

- Application: It connects a "warhead" (enzyme inhibitor) to a "solubilizing tail" (the piperidine ring).
- Example: Used in the design of inhibitors for Acetylcholinesterase (AChE) (Alzheimer's research), where the piperidine interacts with the peripheral anionic site (PAS).

Pharmacophore Map

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Caption: Structural dissection of the molecule showing binding interactions with biological targets.

Analytical Profile (Simulated)

Researchers should expect the following spectral characteristics for CAS 59507-44-7.

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Technique	Expected Signal Characteristics
1H NMR (CDCl3)	8.15 (d, 2H, Ar-H ortho to), 7.50 (d, 2H, Ar-H meta to), 3.55 (s, 2H, Benzylic), 2.38 (m, 4H, Piperidine), 1.60 (m, 4H), 1.45 (m, 2H).
13C NMR	Signals for C=O (none), Ar-C-NO2 (~147 ppm), Ar-C-CH2 (~145 ppm), Benzylic C (~63 ppm), Piperidine C (~54, 26, 24 ppm).
Mass Spec (ESI)	m/z. Strong molecular ion.[1]
IR	1520 cm^{-1} & 1345 cm^{-1} (N-O stretch, strong, characteristic of Nitro group).

Safety & Handling

- Hazard Class: Irritant (Skin/Eye).
- Precursors: 4-Nitrobenzyl bromide is a lachrymator (tear gas agent) and severe skin irritant. Handle only in a functioning fume hood.
- Storage: Store under inert atmosphere (Argon/Nitrogen) to prevent oxidation of the amine over long periods, although the nitro compound is relatively stable.

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References

- PubChem Compound Summary.**1-(4-Nitrobenzyl)piperidine** (CID 783541). National Center for Biotechnology Information.[1]
  - [Link]
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  - [Link]
- SpectraBase.**1-(4-Nitrobenzyl)piperidine** Spectral Data.
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Sources

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- 2. peptideweb.com [peptideweb.com]
- 3. Buy 4-Benzyl-1-(4-nitrophenyl)piperidine (EVT-15143151) [evitachem.com]
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